Application Note: 4-Methyl-1-acetoxycalixarene for Advanced Lithography

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Compound of Interest

Compound Name:	*4-Methyl-1-acetoxycalix[6]arene*
CAS No.:	*141137-71-5*
Cat. No.:	*B133443*

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Topic: 4-Methyl-1-acetoxycalixarene as a High-Resolution Negative-Tone Resist for CMOS Gate Processing

Audience: Researchers, scientists, and semiconductor process engineers.

Disclaimer: There is currently no publicly available research specifically detailing the use of 4-methyl-1-acetoxycalixarene for CMOS gate processing. This document outlines a potential application as a high-resolution, negative-tone electron beam resist, based on the well-established properties of related calixarene derivatives. The protocols and data presented are hypothetical and derived from published research on similar compounds.

Introduction

As semiconductor manufacturing pushes towards sub-10 nm nodes, the demand for high-resolution lithographic materials has become critical. Calixarenes, a class of macrocyclic compounds formed from the condensation of phenols and formaldehyde, have emerged as promising candidates for next-generation resists.[1] Their inherent properties, including a small

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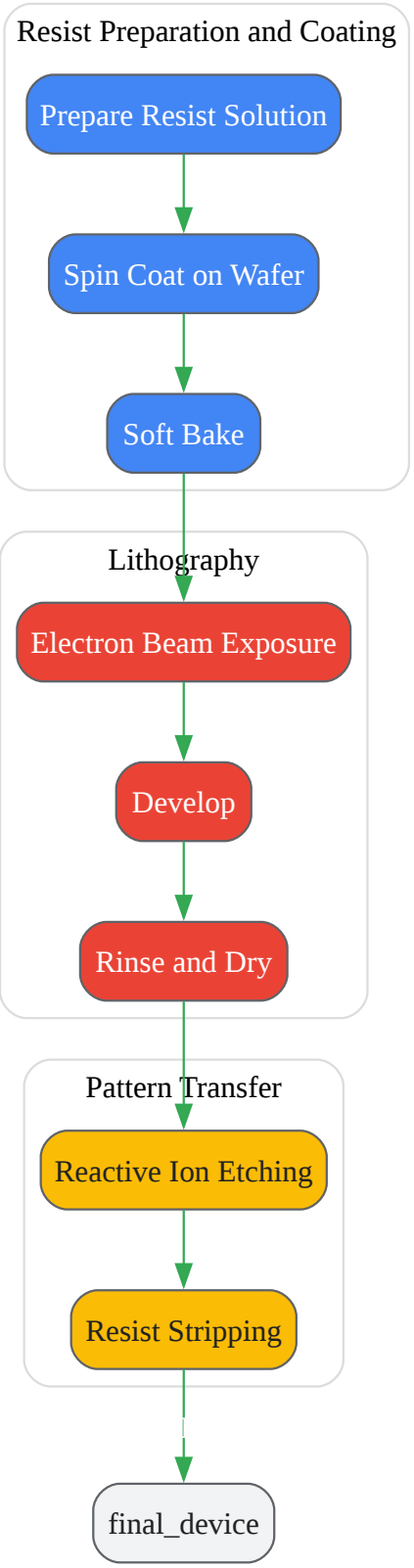
molecular size, high glass transition temperature, and excellent etch resistance, make them suitable for creating ultra-fine patterns required for advanced CMOS gate fabrication.[2]

This application note describes the potential use of 4-methyl-1-acetoxycalixarene, a derivative of the calixarene family, as a high-resolution, negative-tone resist for electron beam lithography (EBL). Its proposed advantages include high sensitivity, excellent resolution, and compatibility with existing CMOS fabrication workflows.

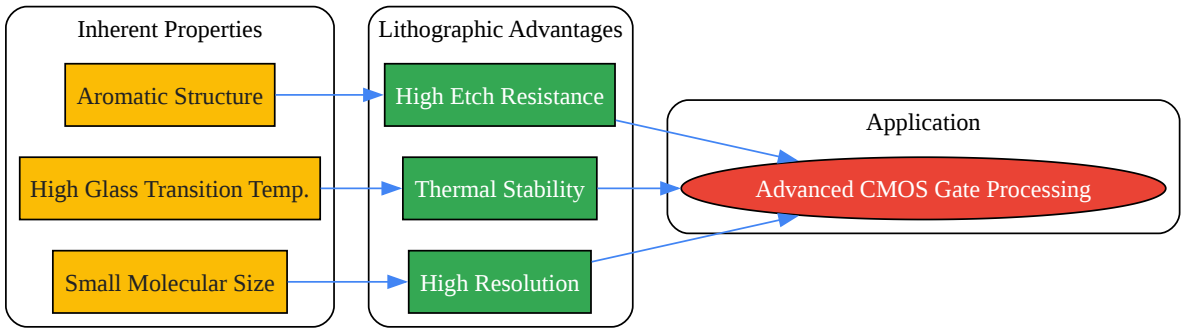
Chemical Structure and Properties

4-Methyl-1-acetoxycalixarene is a cyclic oligomer, typically a mixture of hexamers and octamers, functionalized with methyl and acetoxy groups.[3][4] The acetoxy groups are key to its function as a negative-tone resist, as they can be cross-linked upon exposure to an electron beam.

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References

- 1. Calixarene - Wikipedia [en.wikipedia.org]
- 2. chemistry.uoc.gr [chemistry.uoc.gr]
- 3. 4-Methyl-1-acetoxycalixarene [mixture of [6] and [8]](contains 5-10% Acetone) [chemicalbook.com]
- 4. 4-Methyl-1-acetoxycalixarene [mixture of [6] and [8]](contains 5-10% Acetone) CAS#: [m.chemicalbook.com]
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